

# N-Formylpiperidine: Application Notes for a Versatile Polar Aprotic Solvent

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## Compound of Interest

Compound Name: **N-Formylpiperidine**

Cat. No.: **B045042**

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## Introduction

**N-Formylpiperidine** (NFP) is a heterocyclic organic compound and a member of the amide functional group family, with the chemical formula  $C_6H_{11}NO$ .<sup>[1][2][3][4]</sup> It is the amide derived from formic acid and piperidine.<sup>[1][3]</sup> NFP presents as a clear, colorless to light yellow, viscous liquid and is recognized for its utility as a polar aprotic solvent.<sup>[2][5][6][7]</sup> A key advantage of NFP is its enhanced solubility for hydrocarbons compared to other common amide solvents like dimethylformamide (DMF), making it a valuable alternative in various chemical syntheses.<sup>[1][2][4]</sup> It is also employed as a reactant, particularly for transferring a formyl group in reactions involving organometallic reagents.<sup>[3]</sup>

## Physicochemical Properties

The physical and chemical properties of **N-Formylpiperidine** are critical for its application as a solvent and reactant. These properties determine its behavior in chemical reactions, its solvation capabilities, and the required handling and storage conditions.

Property	Value	Citations
Molecular Formula	$C_6H_{11}NO$	[3][4][8][9]
Molar Mass	$113.16\text{ g}\cdot\text{mol}^{-1}$	[2][3][6][9]
Appearance	Clear, colorless to slightly yellow, viscous liquid	[2][5][6][7]
Boiling Point	222 °C	[3][4][5][6][9]
Melting Point	-31 °C	[6][9][10]
Density	1.019 g/mL at 25 °C	[3][4][6][9]
Refractive Index (n <sub>20/D</sub> )	1.484	[6][9]
Flash Point	91 °C (197 °F)	[6][9][10]
Water Solubility	Freely soluble	[6][9]
Vapor Pressure	0.1 mm Hg at 25 °C	[6][9]
Dielectric Constant	26.15	[6]

## Applications in Chemical Reactions

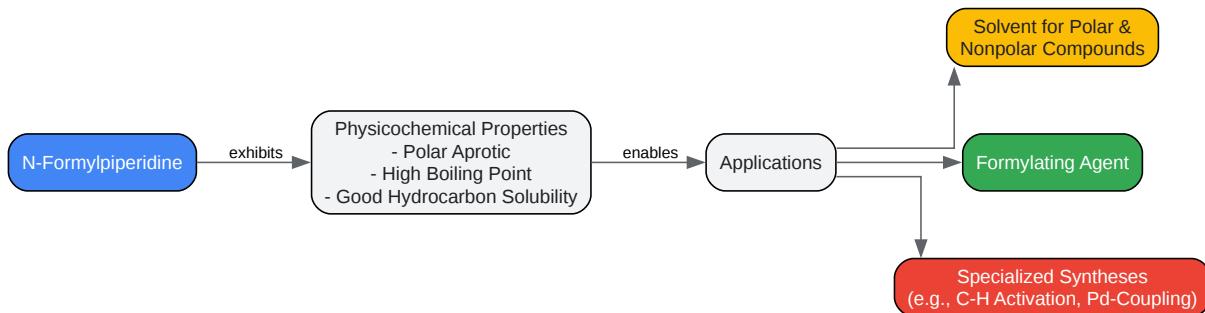
**N-Formylpiperidine**'s unique properties make it a versatile tool in organic synthesis, serving both as a solvent and a reagent.

1. Polar Aprotic Solvent: NFP is an effective solvent for a wide range of polar and nonpolar compounds, including many high polymers.[2][6][7] Its high boiling point makes it suitable for reactions requiring elevated temperatures.
2. Formylation Reactions: NFP is widely used as a formylating agent, particularly with strong nucleophiles like Grignard and alkylolithium reagents. In certain formylation reactions involving alkylolithium compounds, **N-Formylpiperidine** has been shown to provide higher yields than DMF.[2][3][4]

- Example Reaction:  $R\text{-MgX} + C_6H_{11}NO \rightarrow R\text{-CHO}$

3. Specialized Synthetic Applications: NFP serves as a key reactant or solvent in numerous advanced synthetic methodologies[6][7]:

- Direct, metal-free C-H activation for the amidation of azoles.[6][7]
- Vilsmeier-type reactions of pyrazoles.[6][7]
- Palladium-catalyzed, CO-free aminocarbonylation of aryl halides for arylamide synthesis.[6][7]
- Synthesis of alternating copolymers used in organic photovoltaics.[6][7]
- One-pot double functionalization of  $\pi$ -deficient heterocyclic lithium reagents.[6][7]



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Caption: Logical relationship between NFP's properties and its applications.

## Experimental Protocols

### Protocol 1: Drying of **N-Formylpiperidine** Solvent

Moisture can interfere with many organometallic reactions. Ensuring the solvent is anhydrous is critical for achieving high yields, particularly in formylation reactions.

Materials:

- **N-Formylpiperidine** (98% or higher)
- Activated 4 Å molecular sieves
- Round-bottom flask with a three-way stopcock
- Microwave oven or conventional oven
- Vacuum line

**Methodology:**

- **Activate Molecular Sieves:** Place the 4 Å molecular sieves in a round-bottom flask. Heat them in a microwave oven at full power for 5 minutes or in a conventional oven at high temperature under vacuum.
- **Cool Under Vacuum:** Immediately after heating, evacuate the flask using a vacuum line (7-8 mmHg) and allow it to cool to room temperature.
- **Repeat Activation:** Repeat the heating and cooling cycle three times to ensure the sieves are thoroughly activated.
- **Dry Solvent:** Add the **N-Formylpiperidine** to a separate, dry flask containing the freshly activated molecular sieves.
- **Incubate:** Seal the flask and allow the solvent to stand over the sieves overnight at room temperature.[\[11\]](#)
- **Storage:** The dried solvent should be stored under an inert atmosphere (e.g., nitrogen or argon) and sealed to prevent reabsorption of moisture.

**Protocol 2: General Procedure for Formylation of a Grignard Reagent**

This protocol describes a general method for synthesizing an aldehyde from a Grignard reagent using **N-Formylpiperidine**.

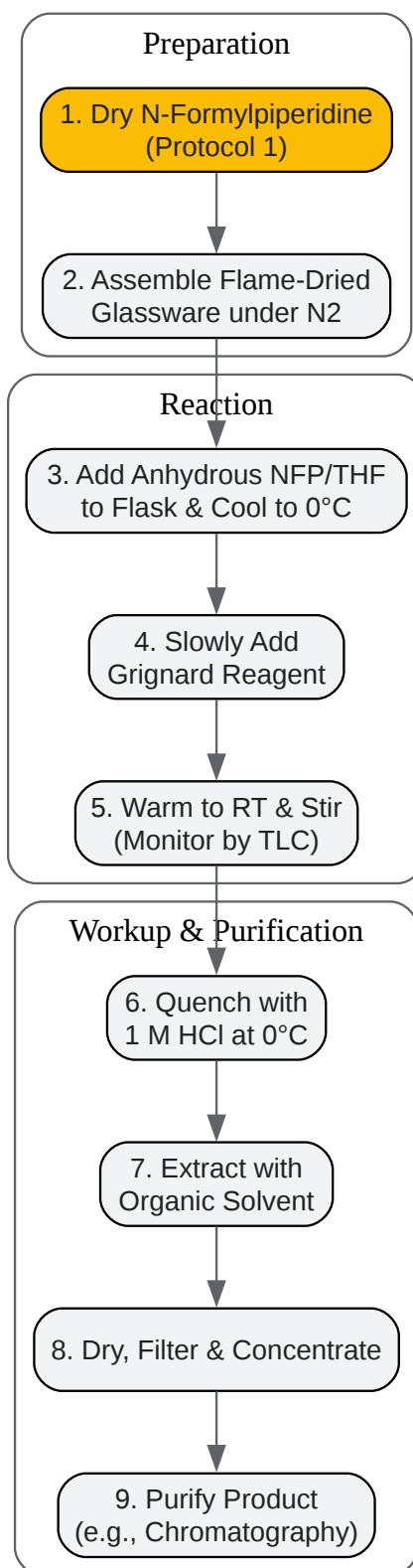
**Materials:**

- Anhydrous **N-Formylpiperidine** (prepared as in Protocol 1)
- Grignard reagent (e.g., Phenylmagnesium Bromide) in an appropriate solvent (e.g., THF)
- Anhydrous tetrahydrofuran (THF)
- 1 M Hydrochloric acid (HCl)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Organic extraction solvent (e.g., diethyl ether)
- Standard laboratory glassware for air-sensitive reactions (Schlenk line, etc.)

**Methodology:**

- Reaction Setup: Assemble a flame-dried, three-necked flask equipped with a magnetic stirrer, thermometer, and nitrogen inlet.
- Reagent Addition: Under a nitrogen atmosphere, add anhydrous **N-Formylpiperidine** to the reaction flask, dissolved in anhydrous THF.
- Cooling: Cool the solution to 0 °C using an ice bath.
- Grignard Addition: Slowly add the Grignard reagent solution to the stirred NFP solution, maintaining the temperature below 5 °C.
- Reaction: Allow the mixture to warm to room temperature and stir for 1-2 hours, monitoring the reaction progress by TLC.
- Quenching: Cool the reaction mixture back to 0 °C and slowly quench by adding 1 M HCl to hydrolyze the intermediate and neutralize excess Grignard reagent. A precipitate may form.
- Extraction: Transfer the mixture to a separatory funnel. Extract the aqueous layer multiple times with diethyl ether.
- Washing: Combine the organic layers and wash sequentially with water and brine.

- Drying and Concentration: Dry the organic phase over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator to yield the crude aldehyde product.
- Purification: Purify the crude product as necessary, typically via column chromatography or distillation.



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Caption: General experimental workflow for a formylation reaction using NFP.

## Safety and Handling

**N-Formylpiperidine** is a hazardous chemical that requires careful handling to minimize risk.  
[12]

### Hazard Identification:

- Toxicity: Harmful if swallowed and toxic in contact with skin.[5][8][12][13]
- Irritation: Causes serious eye irritation and skin irritation.[5][8][12][13] May cause respiratory irritation.[5][8]
- Flammability: Combustible liquid.[8][12]

### Handling and Personal Protective Equipment (PPE):

- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.[14]
- PPE: Wear suitable protective clothing, chemical-resistant gloves, and safety glasses with a face shield.[5][13]
- Handling Precautions: Avoid contact with skin, eyes, and clothing.[5][14] Do not breathe vapors or mist.[5] Keep away from open flames, hot surfaces, and other sources of ignition. [8][12][14]

### First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids, and seek medical attention.[8][12][13]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing. Get medical attention.[8][12][14]
- Ingestion: Clean mouth with water and get medical attention. Do not induce vomiting.[8][14]
- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. Seek medical attention. [8][14]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[8][12] Store below +30°C.[6][9] Keep away from heat, sparks, and flame.[8][12] Store locked up.[13]

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